

# An In-depth Technical Guide to 4-Methylenepiperidine: Molecular Weight and Formula

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## Compound of Interest

Compound Name: 4-Methylenepiperidine

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This technical guide provides a comprehensive overview of the fundamental physicochemical properties of **4-methylenepiperidine**, with a primary focus on its molecular weight and chemical formula. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Introduction to 4-Methylenepiperidine

**4-Methylenepiperidine**, also known as 4-methylidenepiperidine, is a heterocyclic organic compound. It serves as a valuable building block in synthetic organic chemistry. Its structure, featuring a piperidine ring with an exocyclic double bond, makes it a versatile precursor for the synthesis of various more complex molecules, including pharmaceutical agents. For instance, it can be used in Suzuki cross-coupling reactions with aryl halides to produce benzyl piperidines and related compounds<sup>[1]</sup>. The free base and its hydrochloride salt are common forms of this compound available for research and synthesis purposes<sup>[1][2]</sup>.

## Physicochemical Properties

The core molecular properties of **4-methylenepiperidine** and its hydrochloride salt are summarized in the table below. These data are essential for stoichiometric calculations in chemical reactions and for the characterization of synthesized compounds.

Property	4-Methylenepiperidine (Free Base)	4-Methylenepiperidine Hydrochloride
Molecular Formula	C6H11N <sup>[3]</sup>	C6H12ClN <sup>[4][5]</sup> (or C6H11N • HCl <sup>[1][2]</sup> )
Molecular Weight	97.16 g/mol <sup>[3]</sup>	133.62 g/mol <sup>[4][5]</sup>
Monoisotopic Mass	97.089149355 Da <sup>[3]</sup>	133.0658271 Da <sup>[4]</sup>
IUPAC Name	4-methylidenepiperidine <sup>[3]</sup>	4-methylidenepiperidine;hydrochloride <sup>[4]</sup>
CAS Number	148133-82-8 <sup>[2][3]</sup>	144230-50-2 <sup>[1][2][4][5]</sup>
SMILES	C=C1CCNCC1 <sup>[3]</sup>	C=C1CCNCC1.Cl <sup>[5]</sup>

## Experimental Determination of Molecular Weight and Formula

The determination of the molecular weight and formula of a compound like **4-methylenepiperidine** is typically achieved through mass spectrometry. This analytical technique measures the mass-to-charge ratio (m/z) of ionized molecules.

Methodology: High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: A dilute solution of the **4-methylenepiperidine** sample is prepared in a suitable volatile solvent.
- Ionization: The sample is introduced into the mass spectrometer, where it is ionized. Common ionization techniques for a molecule of this type include Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI). In ESI, a high voltage is applied to the sample solution, creating an aerosol of charged droplets. As the solvent evaporates, the charge density on the droplets increases, eventually leading to the formation of gas-phase ions.

- Mass Analysis: The resulting ions are directed into a mass analyzer (e.g., Time-of-Flight (TOF), Orbitrap, or Fourier-Transform Ion Cyclotron Resonance (FT-ICR)). The analyzer separates the ions based on their mass-to-charge ratio.
- Detection: The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z.
- Data Interpretation: For **4-methylenepiperidine** (C<sub>6</sub>H<sub>11</sub>N), in positive ion mode, the protonated molecule [M+H]<sup>+</sup> would be observed. HRMS provides a highly accurate mass measurement (typically to within 5 ppm). This exact mass (e.g., 98.0967 for [C<sub>6</sub>H<sub>11</sub>N+H]<sup>+</sup>) allows for the unambiguous determination of the elemental composition, confirming the molecular formula.

## Molecular Structure

The structural formula of **4-methylenepiperidine** is a key aspect of its chemical identity. The following diagram illustrates the connectivity of the atoms in the molecule.

Figure 1: 2D structure of **4-Methylenepiperidine**.

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